

Technical Support Center: Passivation of Tin Iodide-Based Perovskite Devices

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Compound of Interest

Compound Name: Iodine tin

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guidance and frequently asked questions regarding defect passivation in tin iodide-based perovskite devices.

Frequently Asked Questions (FAQs)

Q1: What are the most common types of defects in tin iodide-based perovskite films?

A1: The most prevalent defects in tin iodide-based perovskites stem from the intrinsic instability of tin(II) iodide (SnI_2). Key defects include:

- **Tin(II) Oxidation:** The Sn^{2+} cation is highly susceptible to oxidation to Sn^{4+} , especially in the presence of oxygen. This creates deep-level defects, increases background carrier density (p-doping), and acts as a major non-radiative recombination center, significantly reducing device efficiency and stability.
- **Tin (Sn) Vacancies (V_{Sn}):** The formation of Sn vacancies is a common issue, leading to trap states within the bandgap that hinder charge transport.

- **Iodide (I) Vacancies (VI):** Missing iodide ions create positively charged defects that can trap electrons and contribute to non-radiative recombination.
- **Grain Boundary Defects:** Due to the rapid crystallization of tin-based perovskites, the resulting films often have small grains and a high density of grain boundaries. These boundaries are rich in undercoordinated Sn^{2+} and I^- ions, which act as trap states.

Q2: My device has a very low open-circuit voltage (VOC) and fill factor (FF). What is the likely cause?

A2: A low VOC and FF are primary indicators of high non-radiative recombination within your device. This is most commonly caused by a high density of trap states originating from defects such as Sn^{4+} species, tin vacancies, and undercoordinated ions at grain boundaries and interfaces.^[1] These traps capture charge carriers (electrons and holes) before they can be extracted, causing them to recombine and release energy as heat instead of generating current, thus lowering the voltage and overall efficiency.

Q3: Why does the performance of my tin iodide perovskite solar cell degrade so quickly in air?

A3: The rapid degradation in ambient air is predominantly due to the oxidation of Sn^{2+} to Sn^{4+} .^[2] This process is accelerated by both oxygen and moisture. The formation of Sn^{4+} disrupts the perovskite crystal lattice and introduces deep defect states. Furthermore, degradation byproducts, such as tin(IV) iodide (SnI_4), can react with moisture to form iodine (I_2), which in turn accelerates the decomposition of the perovskite film in a cyclic degradation process.^[2]

Q4: What is the purpose of using additives like tin(II) fluoride (SnF_2)?

A4: Tin(II) fluoride (SnF_2) is a widely used additive that acts as both a reducing agent and a defect passivator. Its primary roles are:

- **Suppressing Oxidation:** SnF_2 helps to create a reducing environment, inhibiting the oxidation of Sn^{2+} to Sn^{4+} during precursor solution preparation and film formation.^[3]
- **Reducing Tin Vacancies:** By providing an excess of Sn^{2+} , it can reduce the formation energy of tin vacancies, thereby lowering their concentration in the final film.^{[4][5]}

- Improving Film Morphology: The addition of SnF_2 can modulate the crystallization process, often leading to larger grain sizes and a more uniform perovskite film with fewer pinholes.[4]

Q5: What is "Lewis acid/base passivation" and how does it work for tin perovskites?

A5: Lewis acid/base passivation is a chemical strategy to neutralize charged defects on the perovskite surface and at grain boundaries.

- Lewis Bases (electron-pair donors), such as molecules containing nitrogen or oxygen (e.g., guanidinium, thiourea, cyanamide), donate electrons to passivate positively charged defects like undercoordinated Sn^{2+} ions or iodide vacancies.
- Lewis Acids (electron-pair acceptors) can, in turn, passivate negatively charged defects like undercoordinated I^- ions. This coordination chemistry effectively "heals" the defects, reducing trap states and minimizing non-radiative recombination.

Troubleshooting Guides

Issue 1: Low Power Conversion Efficiency (PCE) in Newly Fabricated Devices

Potential Cause	Recommended Passivation Strategy & Troubleshooting Steps
High Defect Density in Bulk Perovskite Film	1. Additive Engineering: Introduce an antioxidant/reducing agent into the perovskite precursor solution. SnF_2 is the most common choice. Start with a concentration of 2-10 mol% relative to SnI_2. See Protocol 1 for a detailed method. 2. Lewis Base Addition: Incorporate a Lewis base additive (e.g., cyanamide, guanidinium thiocyanate) into the precursor to passivate Sn^{2+} defects and improve crystallization.
Poor Film Quality (Pinholes, Small Grains)	1. Optimize Crystallization: The rapid crystallization of FASnI_3 is a major challenge. Use an anti-solvent dripping step during spin-coating (e.g., chlorobenzene) to induce more uniform nucleation. 2. Modulate Crystal Growth: Additives like SnF_2 or certain Lewis bases can interact with the precursors to slow down crystal growth, leading to larger, more ordered grains.
High Interfacial Recombination	1. Surface Passivation: After depositing the 3D perovskite film, apply a surface treatment with a large cation salt (e.g., Guanidinium Iodide, Phenethylammonium Iodide) to passivate surface defects. See Protocol 2 and Protocol 3. 2. Optimize Transport Layers: Ensure proper energy level alignment between the perovskite and the electron/hole transport layers (ETL/HTL) to facilitate efficient charge extraction and minimize interfacial charge accumulation.

Issue 2: Poor Device Stability and Rapid Degradation

Potential Cause	Recommended Passivation Strategy & Troubleshooting Steps
Sn ²⁺ Oxidation by Air/Moisture	1. Antioxidant Additives: Use additives like SnF ₂ or other reducing agents in the precursor solution to scavenge Sn ⁴⁺ impurities and create a more robust film.[3] 2. 2D Passivation Layer: Apply a post-treatment using a bulky organic cation salt like Phenethylammonium Iodide (PEAI). This forms a thin, hydrophobic 2D perovskite layer on top of the 3D film, which acts as a barrier against moisture and oxygen ingress.[6][7][8] See Protocol 3.
Ion Migration	1. Grain Boundary Passivation: Use additives that can anchor at the grain boundaries (e.g., guanidinium salts). This not only passivates defects but can also suppress the migration of mobile ions like I ⁻ , which contributes to degradation and hysteresis.
Decomposition Catalyzed by Byproducts	1. High-Purity Precursors: Ensure the use of high-purity SnI ₂ . Aged or impure SnI ₂ contains a higher fraction of SnI ₄ (a Sn ⁴⁺ species), which accelerates degradation.[3] 2. Encapsulation: While not a passivation technique itself, properly encapsulating the finished device is critical to prevent exposure to ambient conditions and dramatically improve operational lifetime.

Quantitative Data on Passivation Techniques

The following tables summarize the impact of various passivation strategies on the performance of formamidinium tin iodide (FASnI₃)-based solar cells.

Table 1: Effect of Additive Engineering on FASnI₃ Solar Cell Performance

Passivation Additive	VOC (V)	JSC (mA/cm ²)	FF (%)	PCE (%)	Key Observation	Reference
Control (None)	0.45	15.1	54.2	3.68	High defect density, poor performance.	[9]
SnF ₂ (10 mol%)	0.64	17.5	66.5	7.47	Reduced p-type character and ion migration.	[10]
Tin(II) acetylacetonate	0.61	20.3	58.7	7.27	Inhibits Sn ²⁺ oxidation and improves crystallization.	[9]
Cesium Iodide (CsI)	0.48	25.1	50.3	6.1	Increased grain size and reduced carrier density.	[1]

Table 2: Effect of Surface Passivation on Perovskite Solar Cell Performance

Passivation Method	VOC (V)	JSC (mA/cm ²)	FF (%)	PCE (%)	Stability Note	Reference
Control (Triple Cation)	0.89	-	-	12.92	-	[11]
Guanidinium Iodide (GUA1)	0.96	-	-	16.03	Improved stability over 600 hours in ambient conditions.	[11]
Control (FASnI ₃ -based)	~0.70	~23.5	~65	~10.8	-	[12]
PenAAc*	~0.75	~24.0	~70	~12.6	Maintained >89% initial PCE after 1200h in N ₂ .	[12]
Control (Flexible Device)	-	-	-	~14	-	[8]
PEAI	-	-	-	~16-17	Increased VOC and FF, reflecting effective surface passivation.	[8]

*PenAAc: Pentylammonium acetate

Experimental Protocols

Protocol 1: Additive Engineering with Tin(II) Fluoride (SnF_2)

This protocol describes the incorporation of SnF_2 into a FASnI_3 precursor solution.

- Environment: Perform all steps in an inert atmosphere (e.g., a nitrogen-filled glovebox) with O_2 and H_2O levels below 1 ppm.
- Precursor Preparation:
 - Prepare a 1 M stock solution of FASnI_3 .
 - Dissolve formamidinium iodide (FAI, 172 mg) and high-purity tin(II) iodide (SnI_2 , 373 mg) in a co-solvent of dimethylformamide (DMF, 0.8 mL) and dimethyl sulfoxide (DMSO, 0.2 mL).
 - Stir the solution at room temperature for at least 2 hours until all solids are fully dissolved.
- Additive Incorporation:
 - To the prepared 1 mL of FASnI_3 precursor solution, add SnF_2 . A typical concentration is 10 mol% with respect to SnI_2 . This corresponds to approximately 15.7 mg of SnF_2 .
 - Stir the final solution for another hour to ensure the SnF_2 is fully dissolved and integrated.
- Film Deposition (Spin-Coating):
 - Pre-clean and plasma-treat your substrates (e.g., ITO/PEDOT:PSS).
 - Dispense 40-60 μL of the SnF_2 -containing precursor solution onto the substrate.
 - Use a two-step spin program:
 - Step 1: 1000 rpm for 10 seconds (spread).
 - Step 2: 5000 rpm for 30 seconds (main spin).

- Anti-Solvent Treatment: 15 seconds into the main spin (Step 2), dispense 100-150 μL of chlorobenzene onto the center of the spinning substrate to induce rapid, uniform crystallization.
- Annealing:
 - Immediately transfer the substrate to a hotplate preheated to 100°C inside the glovebox.
 - Anneal the film for 10 minutes.
 - Allow the film to cool to room temperature before proceeding with the deposition of subsequent layers.

Protocol 2: Surface Passivation with Guanidinium Iodide (GUA I)

This protocol describes a post-deposition surface treatment of a perovskite film.

- Perovskite Film Fabrication: Fabricate your 3D perovskite film (e.g., FASnI_3 or a mixed-cation composition) according to your standard, optimized procedure. Anneal the film and allow it to cool.
- Passivation Solution Preparation:
 - Prepare a solution of Guanidinium Iodide (GUA I) in isopropanol (IPA).
 - A typical concentration range is 1-5 mg/mL. Dissolve the required amount of GUA I in IPA and stir until clear.
- Surface Treatment:
 - Dispense ~100 μL of the GUA I solution onto the cooled perovskite film.
 - Spin-coat immediately at 4000 rpm for 20 seconds.
- Annealing:
 - Transfer the substrate to a hotplate inside the glovebox.

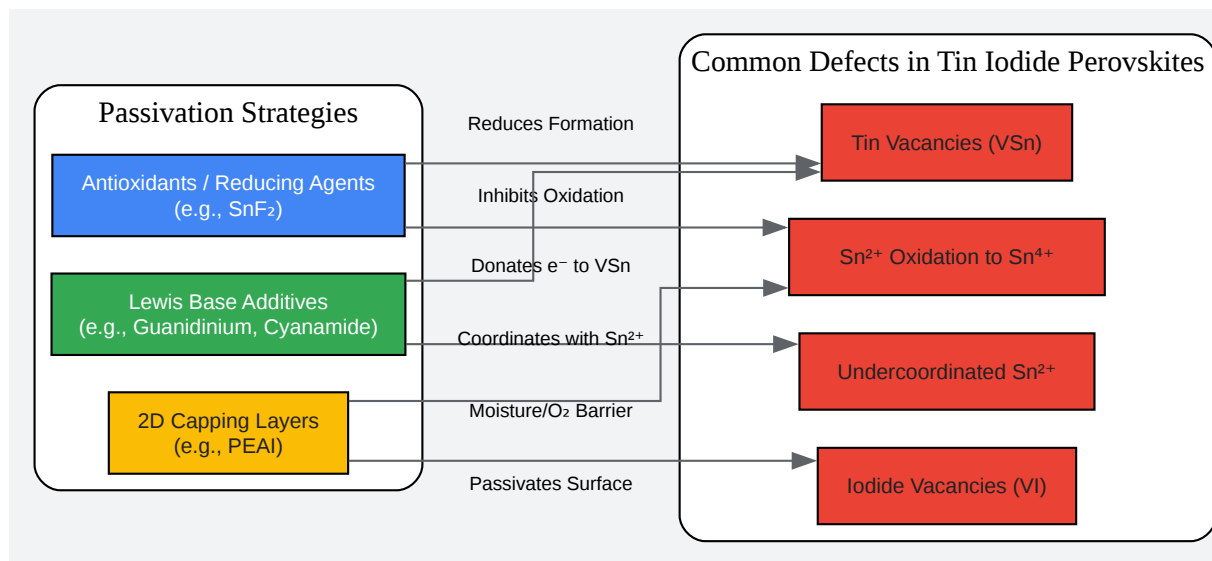
- Anneal at 100°C for 5-10 minutes to promote the interaction between the GUAI and the perovskite surface and remove residual solvent.
- Allow to cool before depositing the next layer (e.g., ETL).

Protocol 3: 2D Passivation with Phenethylammonium Iodide (PEAI)

This protocol creates a 2D perovskite capping layer for enhanced stability and defect passivation.

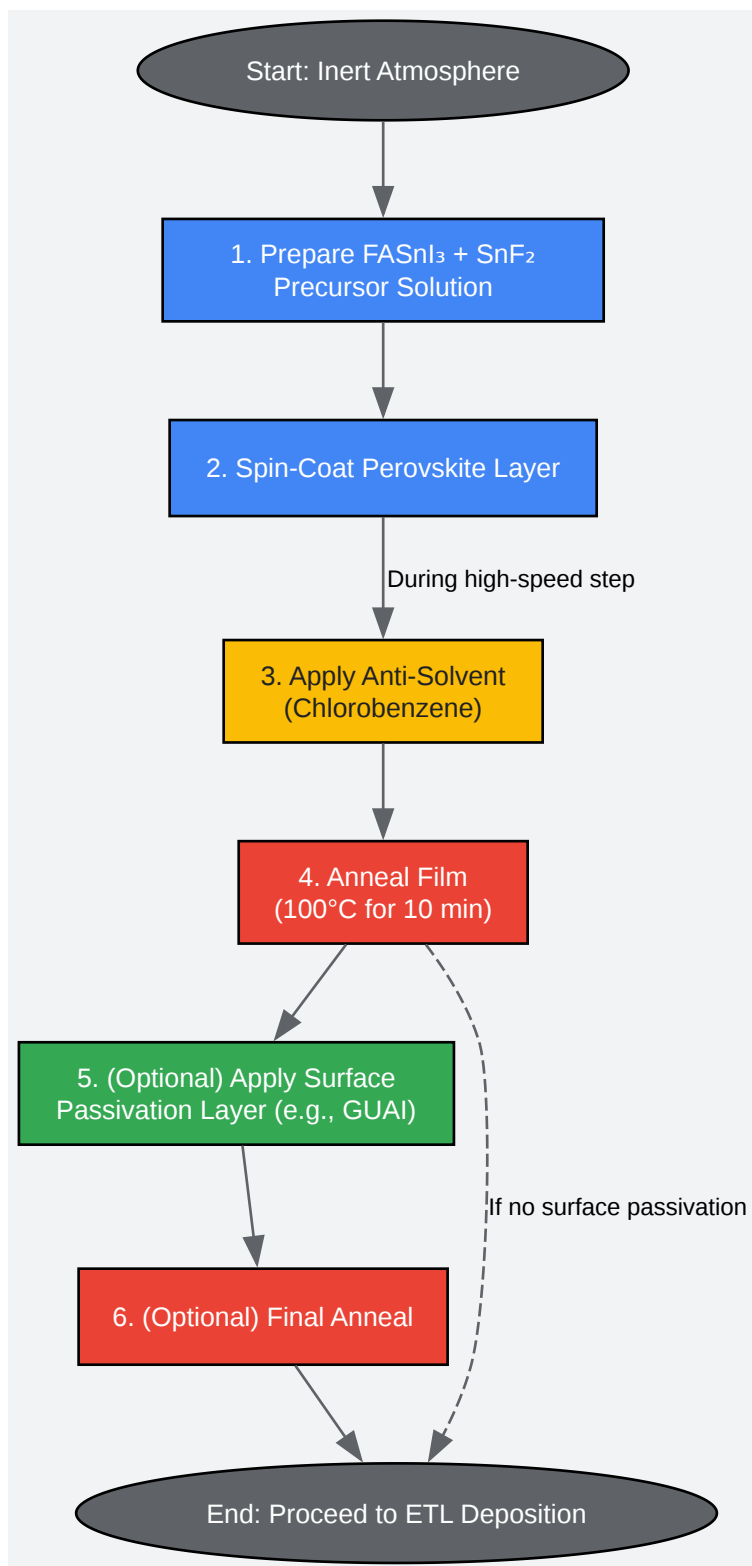
- 3D Perovskite Film Fabrication: Prepare and anneal your 3D perovskite film as described in Protocol 2, Step 1.
- PEAi Solution Preparation:
 - Prepare a solution of Phenethylammonium Iodide (PEAI) in isopropanol (IPA).
 - Concentrations typically range from 5 to 10 mg/mL.
- Surface Deposition:
 - Dynamically deposit the PEAi solution by spin-coating it onto the still-hot (or cooled) 3D perovskite film. A common method is to spin at 4000 rpm for 30 seconds.
- Annealing:
 - Anneal the film at 100°C for 10 minutes. This step facilitates the formation of a thin $(\text{PEA})_2(\text{Sn})\text{I}_4$ 2D perovskite layer on the surface of the 3D film.
 - Let the film cool down before proceeding to the next fabrication step.

Visualizations



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Caption: Logical relationship between defects and passivation strategies.



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